

Personal protective equipment for handling (S,R,S)-AHPC-C4-COOH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S,R,S)-AHPC-C4-COOH

Cat. No.: B611674

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Essential Safety and Handling Guide for (S,R,S)-AHPC-C4-COOH

Disclaimer: No specific Safety Data Sheet (SDS) for **(S,R,S)-AHPC-C4-COOH** was publicly available at the time of this writing. The following guidance is based on the safety information for closely related compounds, such as (S,R,S)-AHPC (monohydrochloride). Researchers should always consult the supplier-provided SDS for the most accurate and up-to-date information and perform a thorough risk assessment before handling this compound.

(S,R,S)-AHPC-C4-COOH is a synthetic E3 ligase ligand-linker conjugate used in the development of Proteolysis Targeting Chimeras (PROTACs). Due to its potent biological activity and potential hazards, stringent adherence to safety protocols is essential. This guide provides immediate safety, handling, and disposal information for laboratory personnel.

Personal Protective Equipment (PPE)

Based on the hazard profile of similar AHPC compounds, which are classified as harmful if swallowed, and causing skin, eye, and respiratory irritation, the following personal protective equipment is mandatory:

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles with side-shields
Hand Protection	Chemically resistant gloves (e.g., nitrile)
Skin and Body	Laboratory coat, long pants, and closed-toe shoes
Respiratory	Use in a well-ventilated area or chemical fume hood. A NIOSH-approved respirator may be required for handling large quantities or if engineering controls are insufficient.

Operational Plan

1. Engineering Controls:

- Always handle **(S,R,S)-AHPC-C4-COOH** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible in the immediate work area.

2. Handling Procedures:

- Avoid direct contact with the skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.

3. Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area, away from incompatible materials.

- Follow supplier recommendations for specific storage temperatures.

Disposal Plan

The disposal of **(S,R,S)-AHPC-C4-COOH** and its contaminated waste must be managed as hazardous chemical waste.

1. Waste Segregation:

- Segregate waste containing **(S,R,S)-AHPC-C4-COOH** from other waste streams.
- Use a designated, leak-proof, and clearly labeled hazardous waste container. The label should include "Hazardous Waste" and the full chemical name.

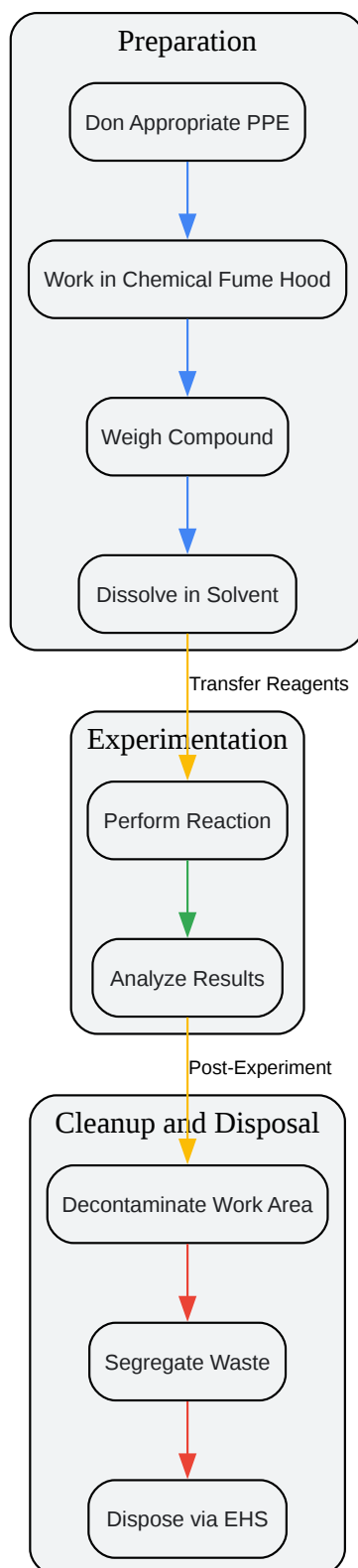
2. Contaminated Materials:

- All disposable items that have come into contact with the compound, such as gloves, pipette tips, and paper towels, must be disposed of as hazardous waste.

3. Institutional Procedures:

- Follow your institution's specific guidelines for chemical waste disposal.
- Contact your Environmental Health and Safety (EHS) department for waste pickup and disposal procedures.

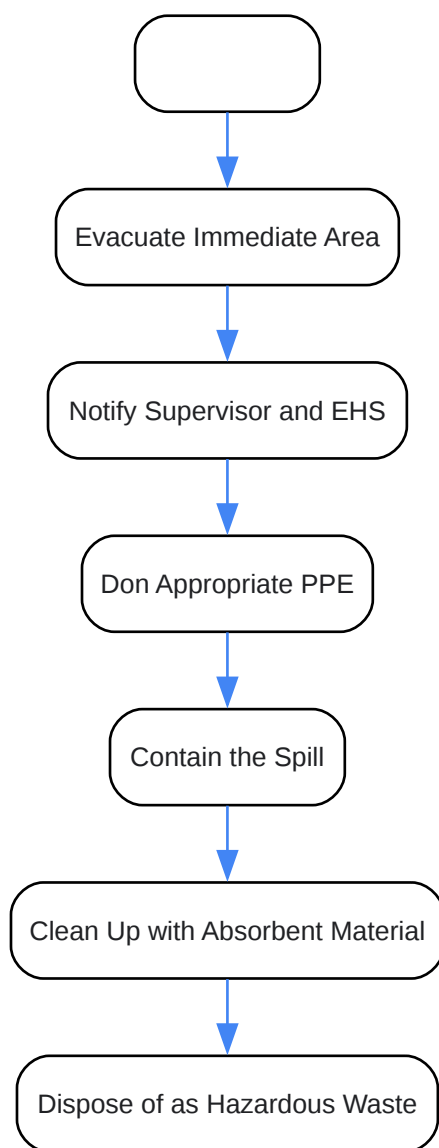
Experimental Workflow and Safety Precautions



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Caption: Workflow for handling **(S,R,S)-AHPC-C4-COOH**.

Spill Response Protocol



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Caption: Logical steps for responding to a chemical spill.

- To cite this document: BenchChem. [Personal protective equipment for handling (S,R,S)-AHPC-C4-COOH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b611674#personal-protective-equipment-for-handling-s-r-s-ahpc-c4-cooh\]](https://www.benchchem.com/product/b611674#personal-protective-equipment-for-handling-s-r-s-ahpc-c4-cooh)

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